Spectral Data of 4,6-dimethoxy-1H-indole-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*4,6-dimethoxy-1H-indole-3-carbaldehyde*
CAS No.:	*1002662-09-0*
Cat. No.:	*B2705228*

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This technical guide provides a comprehensive analysis of the spectral data for **4,6-dimethoxy-1H-indole-3-carbaldehyde**, a key intermediate in the synthesis of various biologically active compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering in-depth insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this molecule.

Introduction

4,6-dimethoxy-1H-indole-3-carbaldehyde is a member of the indole family, a class of heterocyclic compounds widely found in nature and forming the core structure of many pharmaceuticals. The presence of the methoxy groups at the 4 and 6 positions of the indole ring, combined with the carbaldehyde function at the 3-position, imparts unique electronic and chemical properties to the molecule, making its spectral characterization crucial for quality control, reaction monitoring, and structural elucidation of its derivatives. This guide will delve

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into the theoretical and practical aspects of the spectral analysis of this compound, providing a framework for its unambiguous identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

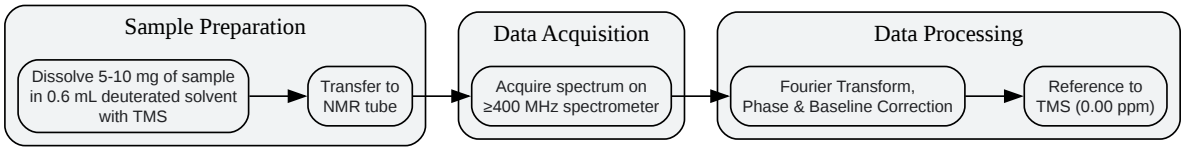
NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. The following sections detail the expected ^{1}H and ^{13}C NMR spectral data for **4,6-dimethoxy-1H-indole-3-carbaldehyde**, based on established principles and data from analogous compounds.

^{1}H NMR Spectroscopy: A Proton's Perspective

The ^{1}H NMR spectrum provides information about the chemical environment of each proton in the molecule. The expected chemical shifts for **4,6-dimethoxy-1H-indole-3-carbaldehyde** are influenced by the electron-donating methoxy groups and the electron-withdrawing aldehyde group.

Experimental Protocol for ^{1}H NMR:

A standard protocol for acquiring a ^{1}H NMR spectrum involves dissolving 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent, such as deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6), containing a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm). The spectrum is typically recorded on a 400 MHz or higher field spectrometer.



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Caption: Workflow for ^{1}H NMR Spectroscopy.

Predicted ^{1}H NMR Spectral Data (in $CDCl_3$, 400 MHz):

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Chemical Shift (δ, ppm)	Multiplicity	Assignment	Causality of Chemical Shift
~9.9 - 10.0	Singlet	-CHO	The aldehydic proton is highly deshielded due to the strong electron-withdrawing effect of the carbonyl group.
~8.2 - 8.5	Broad Singlet	N-H	The indole N-H proton is typically broad and appears downfield. Its chemical shift is highly dependent on solvent and concentration due to hydrogen bonding.
~7.5 - 7.6	Singlet	H-2	This proton is adjacent to the electron-withdrawing aldehyde group and the nitrogen of the pyrrole ring, leading to a downfield shift.
~7.1 - 7.2	Singlet	H-7	The methoxy group at position 6 exerts a moderate electron-donating effect, slightly shielding this proton.

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~6.4 - 6.5	Singlet	H-5	This proton is situated between two electron-donating methoxy groups, resulting in significant shielding and an upfield chemical shift.
~3.9 - 4.0	Singlet	4-OCH_3 & 6-OCH_3	The protons of the methoxy groups are in a similar chemical environment and are expected to resonate as sharp singlets. Their exact chemical shifts can be very close and may even overlap.

^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Experimental Protocol for ^{13}C NMR:

For a ^{13}C NMR spectrum, a more concentrated sample (20-50 mg in 0.6 mL of deuterated solvent) is typically used. The spectrum is acquired with proton decoupling to simplify the spectrum to single lines for each unique carbon atom.

Predicted ^{13}C NMR Spectral Data (in $CDCl_3$, 100 MHz):

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Chemical Shift (δ, ppm)	Assignment	Causality of Chemical Shift
~185 - 190	C=O	The carbonyl carbon of the aldehyde is highly deshielded and appears significantly downfield.
~155 - 160	C-4 & C-6	These carbons are attached to the electron-donating methoxy groups, causing a significant downfield shift (alpha effect).
~138 - 140	C-7a	This is a quaternary carbon at the fusion of the two rings.
~130 - 135	C-2	This carbon is adjacent to the electron-withdrawing aldehyde group.
~118 - 120	C-3	This carbon is where the aldehyde group is attached.
~115 - 117	C-3a	Another quaternary carbon at the ring junction.
~95 - 100	C-7	This carbon is ortho to the electron-donating methoxy group at C-6, leading to some shielding.
~90 - 95	C-5	This carbon is situated between two electron-donating methoxy groups, leading to significant shielding and a characteristic upfield shift.
~55 - 56	-OCH_3	The carbons of the methoxy groups typically appear in this region.

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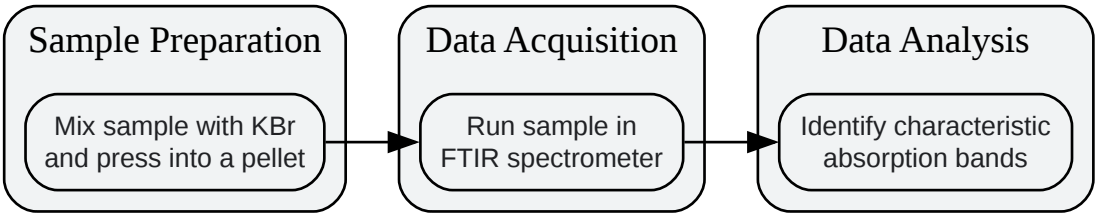
Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **4,6-dimethoxy-1H-indole-3-carbaldehyde** is expected to show characteristic absorption bands for the N-H, C-H, C=O, and C-O bonds.

Experimental Protocol for IR Spectroscopy:

The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film on a salt plate.



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Caption: Workflow for IR Spectroscopy.

Predicted IR Absorption Bands:

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Wavenumber (cm^{-1})	Functional Group	Description of Vibration
~3300 - 3400	N-H Stretch	A sharp to moderately broad peak characteristic of the indole N-H group. The position and shape can be influenced by hydrogen bonding.
~3100 - 3150	Aromatic C-H Stretch	Stretching vibrations of the C-H bonds on the indole ring.
~2950 - 3000	Aliphatic C-H Stretch	Stretching vibrations of the C-H bonds in the methoxy groups.
~2830 & ~2730	Aldehyde C-H Stretch	Two weak bands (Fermi doublets) characteristic of the C-H bond in an aldehyde.
~1650 - 1680	C=O Stretch (Aldehyde)	A strong, sharp absorption due to the stretching of the carbonyl group, conjugated with the indole ring. Conjugation lowers the frequency compared to a non-conjugated aldehyde.
~1580 - 1620	C=C Stretch (Aromatic)	Stretching vibrations of the carbon-carbon double bonds within the indole ring system.
~1200 - 1300	C-O Stretch (Aryl Ether)	Asymmetric C-O-C stretching of the methoxy groups.
~1000 - 1100	C-O Stretch (Aryl Ether)	Symmetric C-O-C stretching of the methoxy groups.

Mass Spectrometry (MS)

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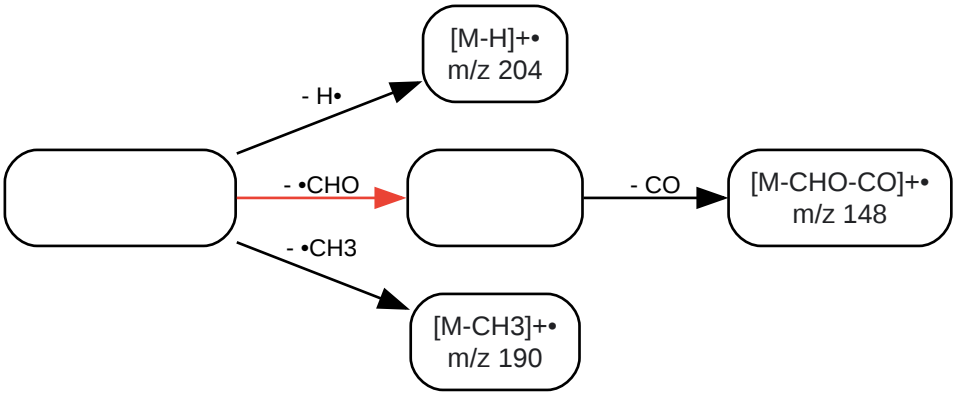
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and structure.

Experimental Protocol for Mass Spectrometry:

A dilute solution of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile) is introduced into the mass spectrometer. Electrospray ionization (ESI) or electron ionization (EI) are common techniques used.

Predicted Mass Spectrometry Data:

- Molecular Ion (M^+): The molecular weight of **4,6-dimethoxy-1H-indole-3-carbaldehyde** ($C_{11}H_{11}NO_3$) is 205.21 g/mol . In high-resolution mass spectrometry (HRMS), the exact mass would be observed. In ESI-MS, the protonated molecule $[M+H]^+$ at m/z 206.08 would be prominent.
- Key Fragmentation Patterns: Under electron ionization, the molecule is expected to fragment in a predictable manner.
  - Loss of H•: A peak at $[M-1]^+$ (m/z 204) is common for aldehydes.
  - Loss of •CHO: A significant fragment corresponding to the loss of the formyl radical, resulting in a stable indolyl cation at $[M-29]^+$ (m/z 176).
  - Loss of CH_3• from a methoxy group: A peak at $[M-15]^+$ (m/z 190).
  - Subsequent loss of CO: From the $[M-29]^+$ fragment, a further loss of carbon monoxide can occur, leading to a peak at m/z 148.



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Caption: Predicted Mass Fragmentation Pathway.

Conclusion

The comprehensive spectral analysis of **4,6-dimethoxy-1H-indole-3-carbaldehyde** presented in this guide provides a robust framework for its identification and characterization. The predicted NMR, IR, and MS data, grounded in established spectroscopic principles and comparison with related structures, offer a reliable reference for researchers. The detailed protocols and interpretation causality aim to empower scientists in their synthetic and analytical endeavors involving this important indole derivative.

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